

Proper Disposal of Diamidafos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diamidafos*

Cat. No.: *B158128*

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This document provides essential guidance on the proper disposal procedures for **Diamidafos**, a nematicide, ensuring the safety of laboratory personnel and the protection of the environment. Researchers, scientists, and drug development professionals must adhere to these protocols to mitigate risks associated with this organophosphorus compound.

Summary of Diamidafos Properties

A clear understanding of the chemical and physical properties of **Diamidafos** is crucial for safe handling and disposal.

Property	Value
Chemical Name	Phenyl N,N'-dimethylphosphorodiamidate
CAS Number	1754-58-1
Molecular Formula	C ₈ H ₁₃ N ₂ O ₂ P
Molecular Weight	200.17 g/mol
Appearance	Colorless or white odorless solid
Solubility in Water	30.00 g/L

Step-by-Step Disposal Protocol

Adherence to the following step-by-step experimental protocol is mandatory for the disposal of **Diamidafos** and its containers.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, when handling **Diamidafos**.

2. Unused or Excess **Diamidafos**:

- Do not dispose of unused or excess **Diamidafos** down the drain or in regular trash.
- Treat all unwanted **Diamidafos** as hazardous waste.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for specific guidance and to arrange for pickup.

3. Empty Container Disposal:

- Empty containers must be triple-rinsed to remove residual **Diamidafos**.
- Triple-Rinse Procedure:
 - Fill the empty container approximately one-quarter full with a suitable solvent (e.g., water, as **Diamidafos** has some water solubility, or another solvent recommended by your EHS department).
 - Securely close the container and shake vigorously for at least 30 seconds.
 - Empty the rinsate into a designated hazardous waste container.
 - Repeat the rinsing process two more times.
- The collected rinsate is considered hazardous waste and must be disposed of through your institution's hazardous waste program.

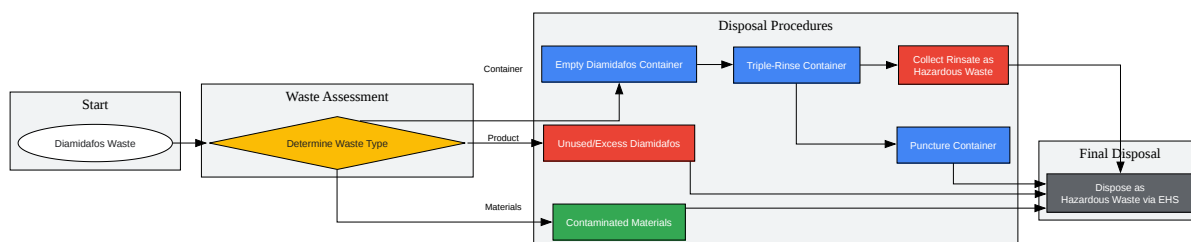
- After triple-rinsing, puncture the container to prevent reuse.
- Dispose of the rinsed and punctured container as directed by your local regulations or EHS department.

4. Contaminated Materials:

- Any materials, such as gloves, absorbent pads, or labware, that come into contact with **Diamidafos** should be considered contaminated.
- Collect all contaminated materials in a clearly labeled, sealed hazardous waste container.
- Dispose of the contaminated materials through your institution's hazardous waste program.

Diamidafos Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Diamidafos**.



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Caption: Workflow for the safe disposal of **Diamidafos** and related waste materials.

By following these procedures, you contribute to a safer laboratory environment and ensure compliance with environmental regulations. Always consult your institution's specific guidelines and the product's Safety Data Sheet (SDS) for the most comprehensive information.

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